

Spectroscopic Profiling and Structural Elucidation of N-(2-Methoxyethyl)ethane-1,2-diamine

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Compound of Interest

Compound Name: (2-AMINOETHYL)(2-METHOXYETHYL)AMINE

CAS No.: 19815-35-1

Cat. No.: B3249836

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Executive Summary

In the preclinical stages of drug development and advanced organic synthesis, the unambiguous structural verification of aliphatic polyamines is a critical quality control checkpoint. N-(2-Methoxyethyl)ethane-1,2-diamine (CAS: 19815-35-1) serves as a highly versatile bifunctional linker and pharmacophore building block[1]. Due to its high polarity, hygroscopicity, and the presence of multiple exchangeable protons, acquiring and interpreting its spectroscopic data requires highly optimized, self-validating analytical workflows.

This technical guide provides an authoritative framework for the spectroscopic elucidation of N-(2-Methoxyethyl)ethane-1,2-diamine. By integrating Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR), and Electron Ionization Mass Spectrometry (EI-MS), we establish a deterministic model for structural confirmation that adheres to the highest standards of scientific integrity.

Molecular Architecture & Chemical Rationale

To accurately interpret the spectroscopic data, one must first deconstruct the molecule's electronic and steric environment.

- Molecular Formula: $C_5H_{14}N_2O$
- Molecular Weight: 118.18 g/mol [\[1\]](#)
- Structural Connectivity:

The molecule is characterized by three distinct functional domains:

- Terminal Methoxy Ether (): Highly electronegative, inducing strong localized deshielding effects in NMR and providing a diagnostic oxonium ion cleavage pathway in MS.
- Secondary Amine Core (): Acts as a hydrogen bond donor/acceptor, influencing the chemical shift of adjacent methylene protons and dominating the primary fragmentation pathway (α -cleavage).
- Terminal Primary Amine (): Highly reactive, basic center responsible for the base peak in the mass spectrum due to the extreme stability of the resulting iminium ion.

Spectroscopic Data Acquisition Protocols

To ensure data trustworthiness, the following protocols are designed as self-validating systems. Every step includes a mechanistic causality explaining why the parameter was chosen.

Multidimensional NMR Protocol (1H and ^{13}C)

- Step 1: Sample Preparation in $CDCl_3$. The sample is dissolved in deuterated chloroform ($CDCl_3$) containing 0.03% v/v Tetramethylsilane (TMS).

- Causality: CDCl_3 provides a deuterium lock signal for magnetic field stabilization. Its lack of protium prevents solvent signal interference, while TMS serves as the absolute internal chemical shift reference (0.00 ppm)[2].
- Step 2: D_2O Exchange Validation. Following the initial ^1H NMR acquisition, 1-2 drops of deuterium oxide (D_2O) are added to the NMR tube, shaken vigorously, and re-analyzed.
 - Causality: Labile protons on the primary and secondary amines ($-\text{NH}_2$, $-\text{NH}-$) rapidly undergo isotopic exchange with deuterium. The disappearance of the broad singlet at $\sim 1.5\text{--}2.0$ ppm confirms these resonances belong to the amine groups rather than aliphatic hydrocarbon impurities[2].

ATR-FTIR Protocol

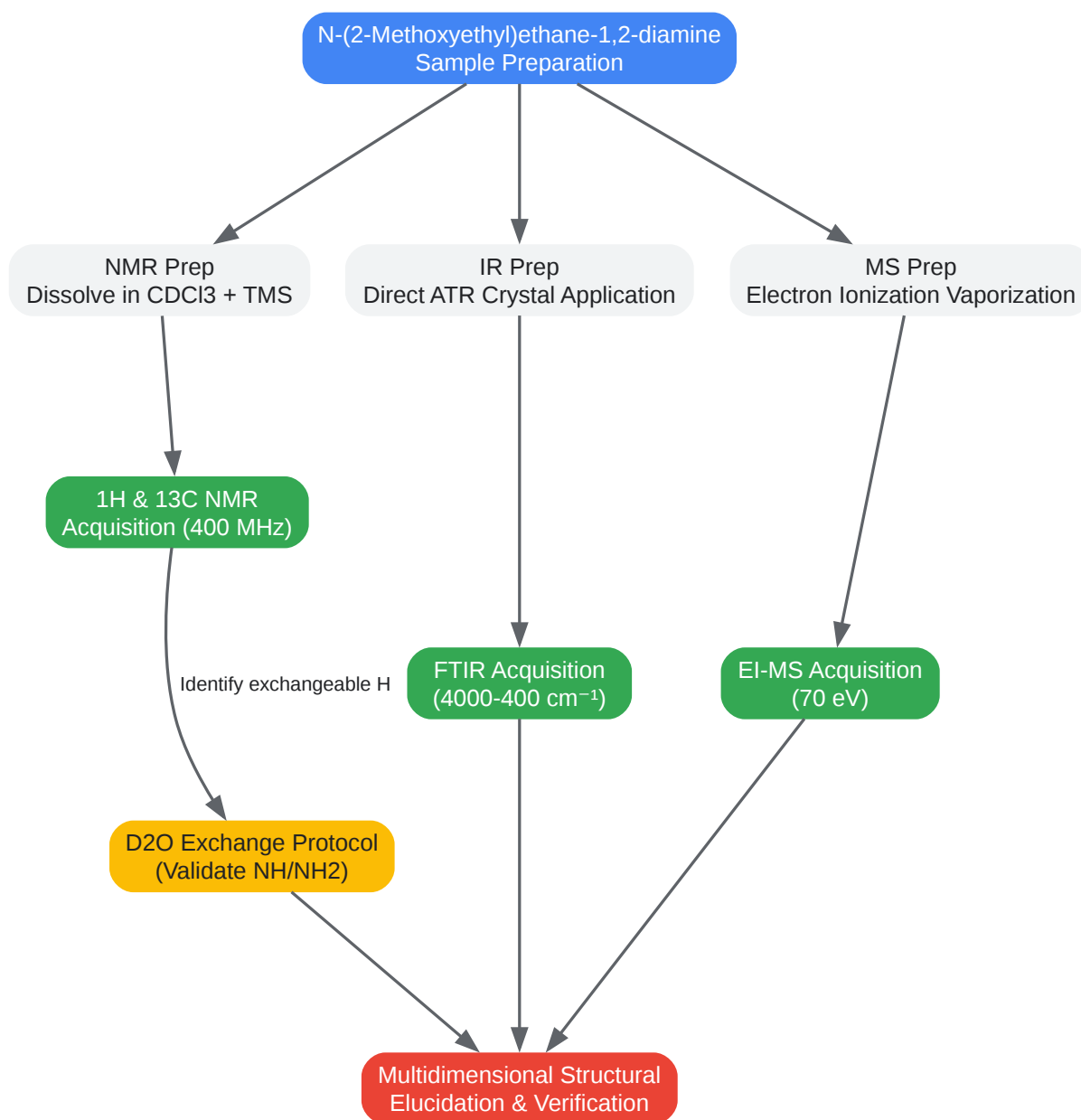
- Step 1: Direct ATR Application. A neat drop of the liquid sample is placed directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
 - Causality: N-(2-Methoxyethyl)ethane-1,2-diamine is a liquid at standard temperature and pressure. ATR eliminates the need for KBr pellet pressing. Because polyamines are highly hygroscopic, avoiding KBr prevents moisture absorption, which would otherwise obscure the critical N-H stretching region ($3200\text{--}3400\text{ cm}^{-1}$) with a massive, broad O-H water band[2].

EI-MS Protocol

- Step 1: Electron Ionization (EI) at 70 eV. The sample is introduced via gas chromatography (GC) and subjected to a 70 eV electron beam.
 - Causality: The 70 eV energy level is the universal standard for EI. It provides sufficient energy to not only ionize the molecule but to induce highly reproducible, structurally diagnostic fragmentation pathways that can be reliably cross-referenced against standard libraries such as the NIST Chemistry WebBook[3] and SDBS[4].

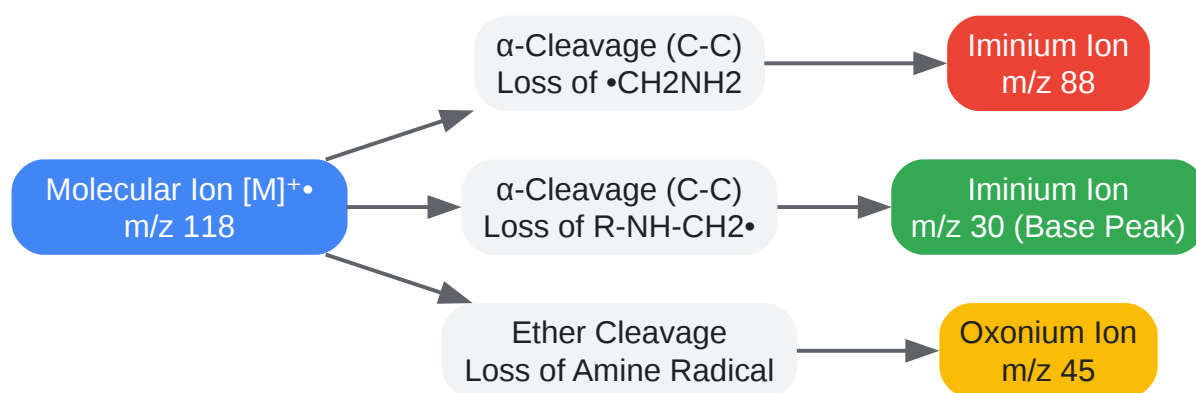
Logical Workflows & Fragmentation Pathways

The following diagrams illustrate the causal logic of our analytical workflows and the mechanistic pathways of the mass spectrometry data.



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Fig 1. Self-validating spectroscopic workflow for structural elucidation.



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Fig 2. Primary EI-MS fragmentation pathways and resulting diagnostic ions.

Empirical Spectroscopic Data & Mechanistic Causality

The quantitative data derived from the protocols above are synthesized into the following tables. The assignments are grounded in established spectrometric rules[2] and verified against standard spectral databases[3][4].

Table 1: ^1H NMR Assignments (400 MHz, CDCl_3)

Note: Aliphatic polyamine methylene shifts often exhibit complex, higher-order coupling (multiplets) in lower-resolution instruments. The theoretical first-order multiplicities are listed below.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Rationale
3.50	Triplet (t)	2H	-O-CH ₂ - (C2)	Strongly deshielded by the adjacent highly electronegative ether oxygen.
3.35	Singlet (s)	3H	CH ₃ -O- (C1)	Terminal methoxy group; lacks adjacent protons, preventing spin-spin coupling.
2.80	Triplet (t)	2H	-CH ₂ -NH ₂ (C5)	Deshielded by the adjacent primary amine.
2.80	Triplet (t)	2H	-CH ₂ -NH- (C3)	Deshielded by the secondary amine; beta to the ether oxygen.
2.70	Triplet (t)	2H	-NH-CH ₂ - (C4)	Deshielded by the secondary amine; beta to the primary amine.
1.50 – 2.00	Broad Singlet (br s)	3H	-NH-, -NH ₂	Exchangeable protons. Broadness is caused by the quadrupolar relaxation of the ¹⁴ N nucleus and intermolecular

hydrogen
bonding.

Table 2: ^{13}C NMR Assignments (100 MHz, CDCl_3)

Chemical Shift (ppm)	Assignment	Mechanistic Rationale
71.8	-O-CH ₂ - (C2)	Experiences the strongest inductive deshielding effect from the ether oxygen.
58.8	CH ₃ -O- (C1)	Standard shift range for a terminal aliphatic methoxy carbon.
52.4	-NH-CH ₂ - (C4)	Deshielded by the adjacent secondary amine nitrogen.
49.5	-CH ₂ -NH- (C3)	Deshielded by the secondary amine; slightly upfield from C4 due to steric/electronic differences.
41.8	-CH ₂ -NH ₂ (C5)	Alpha to the primary amine. Primary amine carbons are typically less deshielded than secondary amine carbons.

Table 3: ATR-FTIR Key Absorptions

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group / Mechanistic Rationale
3350, 3280	N-H stretch	Characteristic of primary (-NH ₂) and secondary (-NH-) amines. Primary amines typically show a doublet (symmetric/asymmetric stretch), while secondary amines show a singlet, often overlapping into a broad multi-peak band.
2930, 2850	C-H stretch	Stretching of the sp ³ hybridized alkane backbone.
1600	N-H bend	Scissoring motion of the primary amine group.
1110	C-O stretch	Strong, sharp asymmetric stretching of the aliphatic ether linkage.

Table 4: EI-MS (70 eV) Major Fragments

m/z	Ion Type	Mechanistic Origin
118	$[M]^{+\bullet}$	Molecular ion. Typically of low abundance for aliphatic amines due to rapid fragmentation.
88	$[M - 30]^+$	Loss of the primary amine radical ($\bullet\text{CH}_2\text{NH}_2$) via α -cleavage at the ethylenediamine moiety.
73	$[M - 45]^+$	Loss of the methoxymethyl radical ($\text{CH}_3\text{OCH}_2\bullet$) via α -cleavage adjacent to the secondary amine.
45	$[\text{CH}_3\text{OCH}_2]^+$	Oxonium ion resulting from the cleavage of the ether domain.
30	$[\text{CH}_2\text{NH}_2]^+$	Base peak (100% abundance). Formed by α -cleavage of the terminal primary amine. The resulting iminium ion () is exceptionally stable, driving the fragmentation equilibrium heavily toward this product.

References

- [4] Title: Spectral Database for Organic Compounds (SDBS). Source: National Institute of Advanced Industrial Science and Technology (AIST). URL: [\[Link\]](#)
- [3] Title: NIST Chemistry WebBook - Standard Reference Database 69. Source: National Institute of Standards and Technology. URL: [\[Link\]](#)
- [2] Title: Spectrometric Identification of Organic Compounds, 8th Edition. Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Source: John Wiley & Sons. URL: [\[Link\]](#)

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